

An In-depth Technical Guide to Agrimol D: Physicochemical Properties and Biological Context

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Compound of Interest

Compound Name: *Agrimol D*
CAS No.: 55576-64-2
Cat. No.: B591320

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Agrimol D is a natural product that has been identified as a constituent of *Agrimonia pilosa* Ledeb., a plant with a history of use in traditional medicine.^[1] While the characterization of **Agrimol D** is established in chemical literature, public domain research into its specific biological activities and mechanisms of action is notably limited. This guide provides a comprehensive overview of the known physicochemical properties of **Agrimol D**. Due to the scarcity of pharmacological data on **Agrimol D**, this document also presents an in-depth analysis of the closely related and extensively studied compound, Agrimol B, which is isolated from the same plant source. This information is intended to provide a valuable contextual framework for researchers interested in this class of molecules, while clearly delineating the current knowledge gaps surrounding **Agrimol D**.

Part 1: Core Profile of Agrimol D

Agrimol D is a polyphenol with a complex chemical structure. Its fundamental properties have been determined and are available across various chemical databases and suppliers.

Physicochemical Data

Property	Value	Source
Molecular Formula	C ₃₅ H ₄₂ O ₁₂	[2]
Molecular Weight	654.70 g/mol	[2]
CAS Number	55576-64-2	[2]
IUPAC Name	1-[3-[(3-acetyl-2,6-dihydroxy-4-methoxy-5-methylphenyl)methyl]-5-[[2,6-dihydroxy-4-methoxy-3-methyl-5-(2-methylpropanoyl)phenyl]methyl]-2,4,6-trihydroxyphenyl]-2-methylbutan-1-one	[3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[4]

Natural Source and Isolation

Agrimol D is a constituent of the plant *Agrimonia pilosa* Ledeb.[1] Phytochemical investigations of this plant have led to the isolation of numerous compounds, including flavonoids, triterpenes, phenolic acids, and other agrimols.[1][5] The presence of a family of related complex polyphenols within this single plant species underscores the importance of precise identification and characterization in research endeavors.

Part 2: Agrimol B - A Biologically Active Analogue

While research on **Agrimol D** is sparse, its structural analog, Agrimol B (CAS: 55576-66-4, Molecular Formula: C₃₇H₄₆O₁₂), has been the subject of numerous pharmacological studies.[6][7][8] Agrimol B has demonstrated significant biological activities, particularly in the realms of oncology and metabolic regulation. The following sections detail the established mechanisms

and experimental protocols associated with Agrimol B, which may serve as a foundation for future investigations into **Agrimol D**.

Anti-Cancer Activity of Agrimol B

Agrimol B has been shown to impede the cell cycle progression of cancer cells, specifically by inducing a G0 state arrest.[6][7] This effect has been observed in prostate and lung cancer cell lines. The proposed mechanism involves the modulation of key regulatory proteins such as c-MYC, SKP2, and p27.[6][7]

In colon carcinoma models, Agrimol B has been found to inhibit cancer progression by disrupting mitochondrial function.[9] This is achieved through the inhibition of the PGC-1 α /NRF1/TFAM signaling pathway, which is crucial for mitochondrial biogenesis.[9]

This protocol outlines a standard MTT assay to determine the cytotoxic effects of Agrimol B on a cancer cell line, such as HCT116 colon cancer cells.

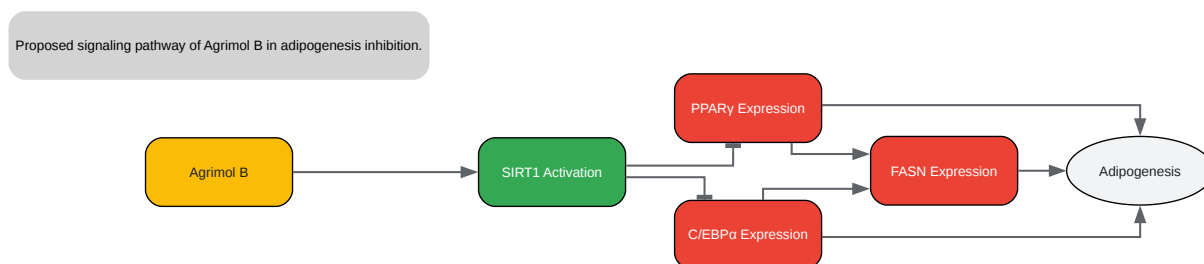
- **Cell Culture:** HCT116 cells are cultured in Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin at 37°C in a humidified atmosphere with 5% CO₂.
- **Seeding:** Cells are seeded into 96-well plates at a density of 5x10³ cells per well and allowed to adhere overnight.
- **Treatment:** Prepare stock solutions of Agrimol B in DMSO. A series of dilutions of Agrimol B are prepared in DMEM to achieve final concentrations ranging from approximately 36 nM to 1152 nM.[9] The medium in the wells is replaced with the medium containing the different concentrations of Agrimol B. A vehicle control (DMSO) is also included.
- **Incubation:** The plates are incubated for 24-72 hours.
- **MTT Addition:** After the incubation period, 20 μ L of MTT solution (5 mg/mL in PBS) is added to each well, and the plates are incubated for another 4 hours at 37°C.
- **Solubilization:** The medium is removed, and 150 μ L of DMSO is added to each well to dissolve the formazan crystals.

- Absorbance Measurement: The absorbance is measured at 490 nm using a microplate reader.
- Data Analysis: Cell viability is expressed as a percentage of the control. The IC₅₀ value can be calculated from the dose-response curve.

Metabolic Regulation by Agrimol B

Agrimol B has been identified as a potent activator of Sirtuin 1 (SIRT1), a key regulator of cellular metabolism and longevity.[10] This activity underlies its anti-adipogenic effects. In 3T3-L1 adipocytes, Agrimol B was shown to suppress adipogenesis by modulating the SIRT1-PPAR γ signaling pathway.[8] It reduces the expression of key adipogenic transcription factors such as peroxisome proliferator-activated receptor γ (PPAR γ) and C/EBP α , as well as downstream targets like fatty acid synthase (FASN).[8]

The following diagram illustrates the proposed signaling pathway through which Agrimol B inhibits adipogenesis.



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Caption: Proposed signaling pathway of Agrimol B in adipogenesis inhibition.

Part 3: Future Directions and Conclusion

The distinct molecular formula and weight of **Agrimol D** compared to Agrimol B necessitate independent biological evaluation. The extensive research on Agrimol B provides a strong

rationale for investigating whether **Agrimol D** possesses similar or novel pharmacological activities. Researchers are encouraged to undertake studies to elucidate the biological profile of **Agrimol D**, including its potential as a SIRT1 activator, an anti-cancer agent, or in other therapeutic areas. The experimental protocols and pathways detailed for Agrimol B in this guide can serve as a validated starting point for such investigations.

In conclusion, while **Agrimol D** is a well-characterized natural product, its biological functions remain an open area for scientific discovery. The rich pharmacology of the closely related compound, Agrimol B, suggests that **Agrimol D** and other constituents of *Agrimonia pilosa* are promising candidates for further drug development research.

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